

# Application Notes and Protocols for Gamma Camera Quality Control Using Cobalt-57

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## Compound of Interest

Compound Name: Cobalt-57

Cat. No.: B224739

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for utilizing **Cobalt-57** ( $^{57}\text{Co}$ ) in the quality control (QC) of gamma cameras. Adherence to these procedures is crucial for ensuring the accuracy and reliability of imaging data in research and drug development.

## Introduction to Cobalt-57 in Gamma Camera QC

**Cobalt-57** is a widely used radionuclide for the routine quality control of gamma cameras. With a half-life of 271.8 days and a principal gamma emission at 122 keV, it serves as a convenient and long-lasting substitute for Technetium-99m ( $^{99\text{m}}\text{Tc}$ ) (140 keV) in many QC procedures.[\[1\]](#) The use of  $^{57}\text{Co}$ , particularly in the form of a solid sheet source, simplifies daily QC tasks and reduces radiation exposure to personnel compared to preparing liquid-filled flood phantoms.[\[2\]](#) [\[3\]](#)

Key quality control tests performed with  $^{57}\text{Co}$  include:

- Extrinsic and Intrinsic Uniformity: To assess the uniformity of the detector's response to a uniform flux of radiation.
- Spatial Resolution: To evaluate the camera's ability to distinguish between two points of radioactivity.
- Spatial Linearity: To check for distortions in the image across the field of view.

- Sensitivity: To measure the camera's efficiency in detecting gamma rays.

## Properties of Cobalt-57

Property	Value
Half-life	271.8 days <a href="#">[4]</a>
Principal Gamma Energy	122.1 keV <a href="#">[5]</a>
Other Gamma Energies	14.4 keV, 136.5 keV <a href="#">[5]</a>
Decay Mode	Electron Capture <a href="#">[5]</a>

## Quality Control Protocols

### Extrinsic Uniformity

Objective: To evaluate the uniformity of the gamma camera system, including the collimator and the detector. This is typically a daily QC test.[\[2\]\[6\]](#)

Materials:

- Cobalt-57 sheet source (flood source) with a uniformity of <1%.[\[1\]](#)
- Gamma camera with the collimator to be tested (e.g., Low-Energy High-Resolution, LEHR).

Experimental Protocol:

- Preparation:
  - Mount the desired collimator onto the detector head.
  - Position the detector head facing upwards.
  - Carefully place the <sup>57</sup>Co sheet source on the collimator face, ensuring it covers the entire useful field of view (UFOV).
- Data Acquisition:
  - Set the energy window for <sup>57</sup>Co (122 keV) with a 15-20% window width.

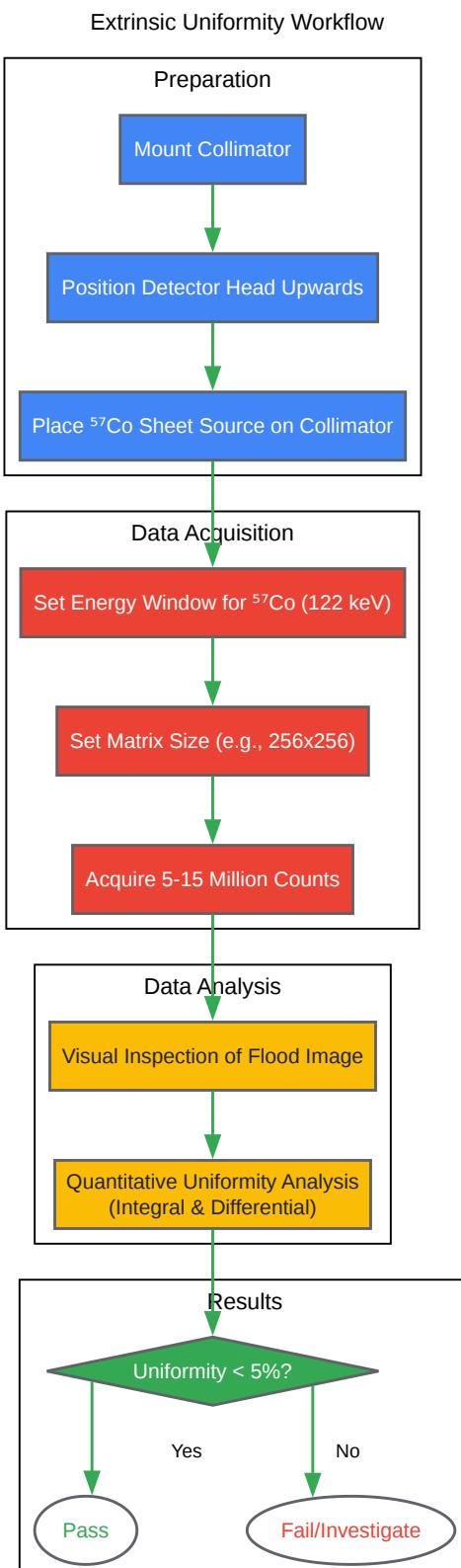
- Acquire a flood image with a matrix size of 256x256 or 512x512.[[7](#)]
- Collect a sufficient number of counts, typically between 5 to 15 million counts for daily QC. [[6](#)] For high-count flood corrections for SPECT, 30 to 120 million counts may be required. [[8](#)]

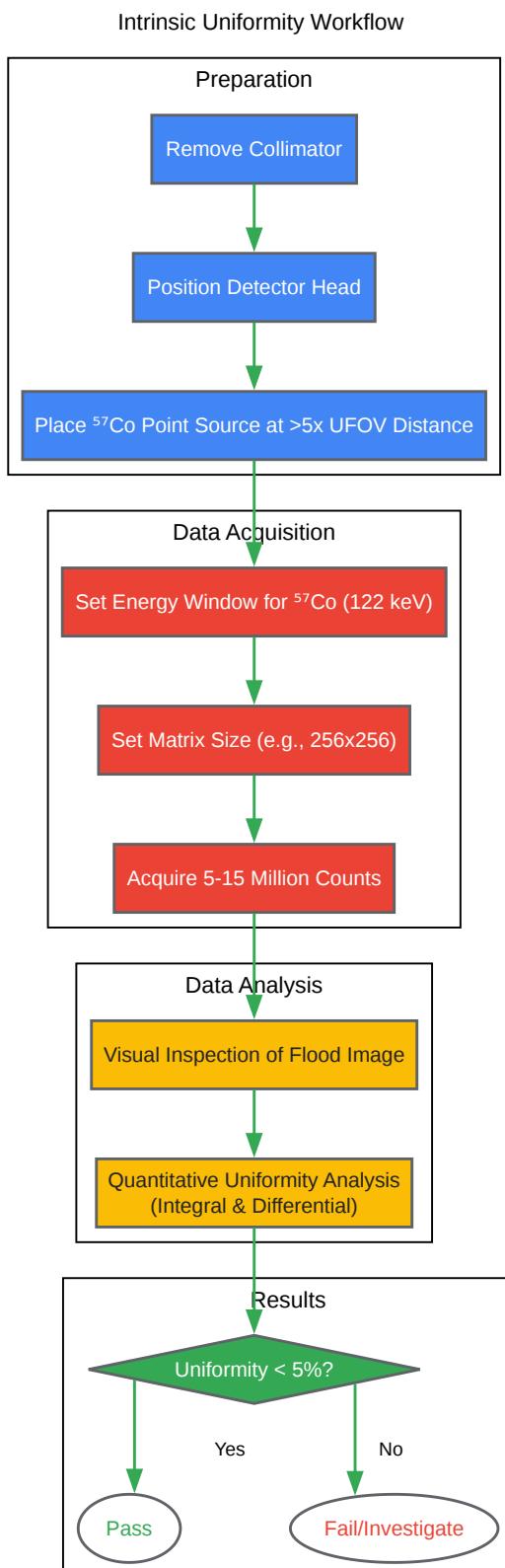
- Data Analysis:
  - Visually inspect the flood image for any non-uniformities, such as hot or cold spots, which may indicate malfunctioning photomultiplier tubes (PMTs) or collimator damage.
  - Quantitatively analyze the uniformity using the camera's software to calculate the integral and differential uniformity for both the central field of view (CFOV) and the useful field of view (UFOV).

Acceptance Criteria:

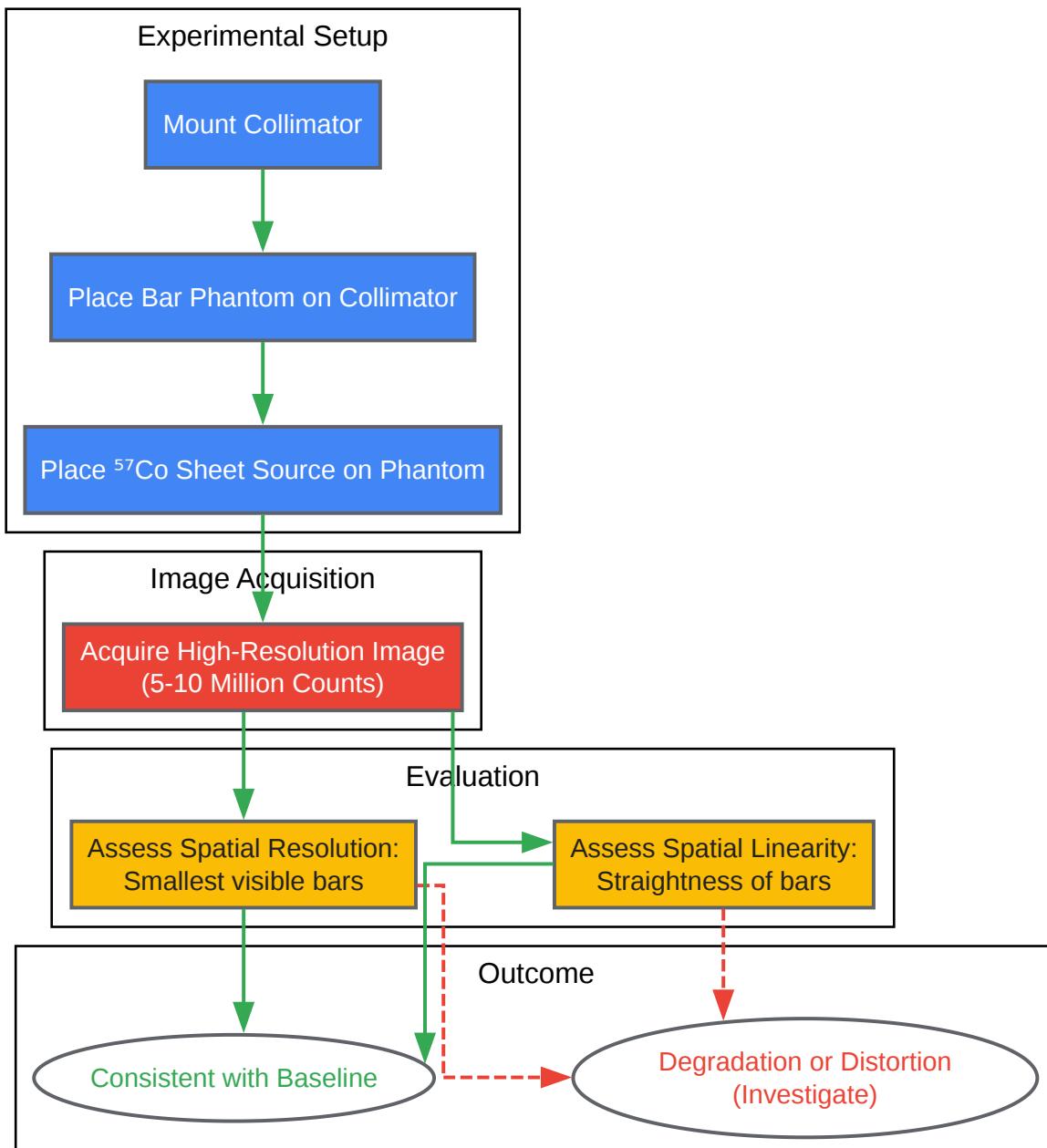
Parameter	Recommended Value	Action Level
Integral Uniformity (UFOV)	< 5%[ <a href="#">6</a> ]	> 5%, investigate and consider recalibration.
Differential Uniformity (UFOV)	< 3%	> 3%, investigate and consider recalibration.

Experimental Workflow for Extrinsic Uniformity:





## Spatial Resolution &amp; Linearity Logic

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